

Essential Safety and Operational Guide for Handling Dipropylene Glycol (DPG)

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Compound of Interest

Compound Name: *Dpgbg*

Cat. No.: *B1235079*

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This guide provides immediate safety, handling, and disposal protocols for Dipropylene Glycol (DPG) to ensure the safety of researchers, scientists, and drug development professionals in a laboratory setting.

Personal Protective Equipment (PPE) Requirements

Proper selection and use of PPE are crucial to minimize exposure and ensure safety when handling DPG. The following table summarizes the recommended PPE.

PPE Type	Specification	Purpose
Hand Protection	Chemical-resistant gloves (e.g., nitrile, neoprene)	To prevent skin contact. [1] [2]
Eye Protection	Safety goggles or a face shield	To protect eyes from splashes or sprays. [1] [3]
Body Protection	Lab coat or chemical-resistant apron	To protect skin and clothing from contamination. [1] [4]
Respiratory Protection	Generally not required under normal use with adequate ventilation. [5] Use a NIOSH-approved respirator if vapors or mists are generated.	To prevent inhalation of vapors or mists.

Health Hazard Summary

DPG is generally considered to have low toxicity but can cause irritation upon contact.

Exposure Route	Potential Health Effects	Precautionary Statements
Inhalation	May cause respiratory irritation if inhaled as a mist or vapor.[1]	Use in a well-ventilated area. Avoid breathing dust/fume/gas/mist/vapors/spray.[1]
Skin Contact	May cause mild skin irritation.[1][5]	Avoid contact with skin. Wash hands thoroughly after handling.[1]
Eye Contact	Causes serious eye irritation.[1]	Avoid contact with eyes. If in eyes, rinse cautiously with water for several minutes.[1]
Ingestion	Harmful if swallowed.[1]	Do not eat, drink, or smoke when using this product. If swallowed, call a poison center or doctor.[1]

Experimental Protocol: Safe Handling and Dispensing of DPG

This protocol outlines the step-by-step procedure for safely handling and dispensing DPG in a laboratory.

Objective: To safely transfer 100 mL of DPG from a stock container to a smaller vessel.

Materials:

- Dipropylene Glycol (DPG) stock container
- Clean, labeled receiving vessel
- Chemical fume hood

- Appropriate PPE (see table above)
- Spill kit

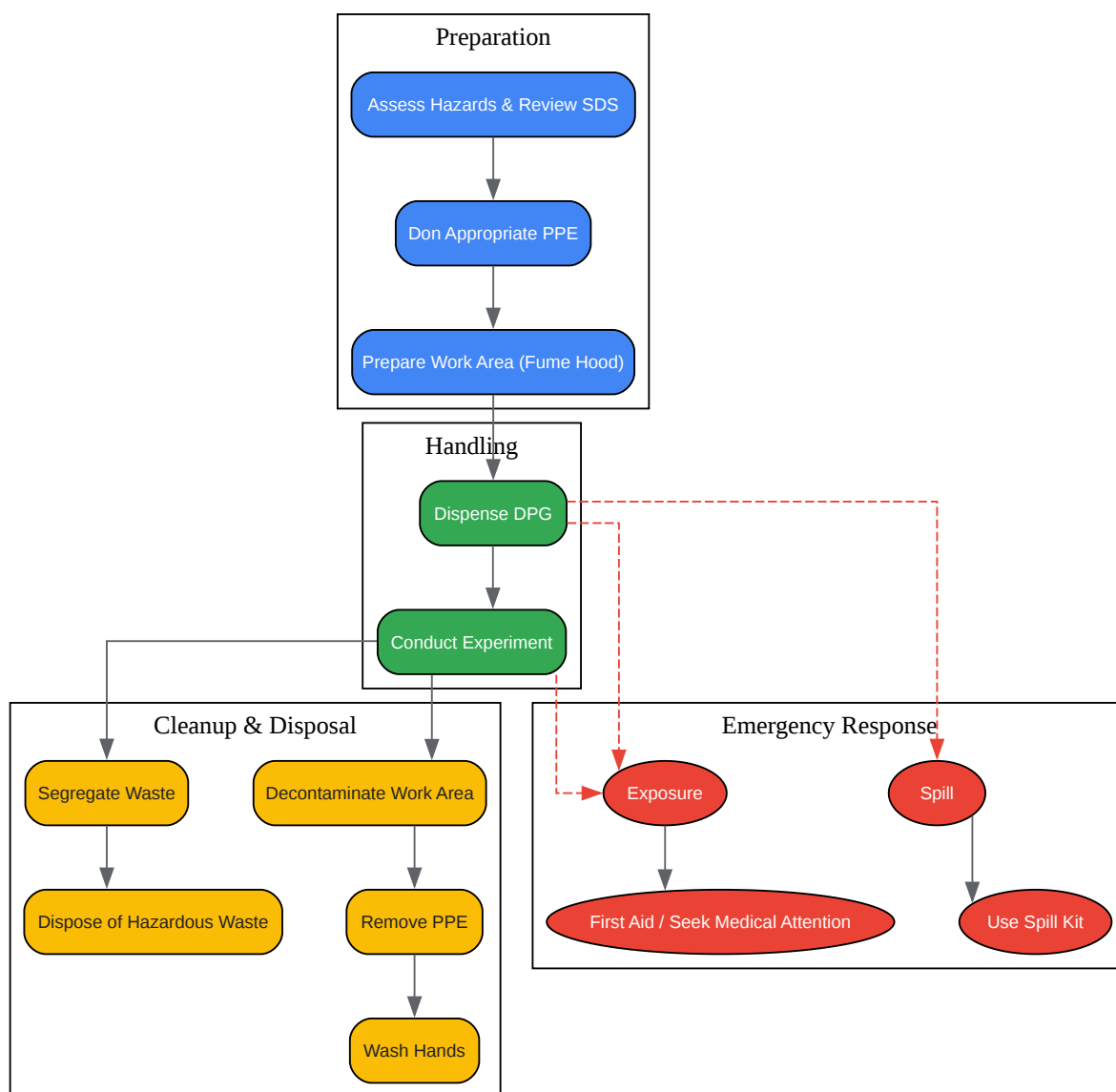
Procedure:

- Preparation:
 - Ensure the work area, a chemical fume hood, is clean and uncluttered.
 - Verify that a spill kit and emergency eyewash station are accessible.[\[5\]](#)
 - Don the required PPE: lab coat, safety goggles, and chemical-resistant gloves.
- Dispensing:
 - Place the DPG stock container and the labeled receiving vessel inside the chemical fume hood.
 - Carefully open the stock container, avoiding any splashes.
 - Slowly pour the desired amount of DPG into the receiving vessel. Use a funnel if necessary to prevent spills.
 - Securely close the lids on both the stock container and the receiving vessel.
- Post-Dispensing:
 - Wipe any minor drips on the exterior of the containers with a disposable cloth.
 - Store the DPG stock container in a designated, well-ventilated area, away from heat and direct sunlight.[\[6\]](#)
 - The receiving vessel with DPG is now ready for experimental use.
- Waste Disposal:
 - Dispose of any contaminated materials (e.g., wipes, gloves) in a designated hazardous waste container according to local regulations.[\[1\]](#)

- Decontamination:
 - Clean the work surface in the fume hood.
 - Properly remove and dispose of gloves.
 - Wash hands thoroughly with soap and water.

Workflow for Safe Handling and Disposal of DPG

The following diagram illustrates the logical flow of operations for safely managing DPG in the laboratory, from preparation to disposal.



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Caption: Workflow for the safe handling and disposal of DPG.

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